

1-Iodoheptane CAS number 4282-40-0 specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodoheptane

Cat. No.: B1294452

[Get Quote](#)

Technical Guide to 1-Iodoheptane (CAS 4282-40-0)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Iodoheptane** (CAS 4282-40-0), a key organic compound utilized in various synthetic and research applications. This document outlines its chemical and physical properties, safety information, and a representative synthetic protocol.

Chemical Identity and Properties

1-Iodoheptane, also known as heptyl iodide, is a haloalkane consisting of a seven-carbon alkyl chain with an iodine atom at the terminal position.^[1] It is a colorless to pale yellow liquid and is generally insoluble in water but soluble in organic solvents like benzene, ether, ethanol, acetone, and chloroform.^{[1][2][3][4]} The presence of the iodine atom makes it a valuable intermediate in organic synthesis, particularly for introducing a heptyl group into a molecule through nucleophilic substitution reactions.^[1]

Chemical Identifiers

Identifier	Value
CAS Number	4282-40-0[5]
Molecular Formula	C7H15I[5]
Molecular Weight	226.10 g/mol [5]
InChI Key	LMHCYRULPLGEEZ-UHFFFAOYSA-N[1]
Canonical SMILES	CCCCCCCCI[5]
Synonyms	1-Heptyl iodide, n-Heptyl iodide, Heptane, 1-iodo-[1][5]

Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1][2]
Melting Point	-48 °C[6]
Boiling Point	204 °C[7]
	98 °C at 23 Torr[5]
Density	1.379 g/mL at 25 °C[6]
Refractive Index	n _{20/D} 1.490[2]
Flash Point	76 °C (168.8 °F) - closed cup
Solubility	Insoluble in water; Soluble in benzene, chloroform, ethanol, ether, acetone[1][2][4]
Vapor Pressure	0.386 mmHg at 25°C[4]

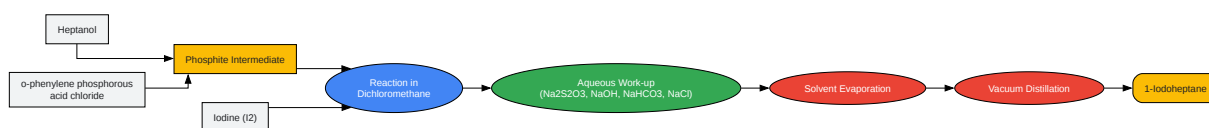
Synthesis Protocol

A common method for the synthesis of **1-Iodoheptane** involves the reaction of heptanol with a phosphite and iodine. The following is a representative experimental protocol.[2][4][8]

Experimental Methodology

- Preparation of o-phenylene phosphorous acid chloride: Catechol is reacted with phosphorus trichloride to produce o-phenylene phosphorous acid chloride.
- Formation of Phosphite: The resulting o-phenylene phosphorous acid chloride is then reacted with heptanol to yield a colorless oily phosphite.
- Iodination: 0.20 mol of the phosphite and 0.20 mol of iodine are added to 500 ml of dichloromethane. The mixture is stirred at room temperature for 1 hour.
- Work-up: The reaction mixture is washed with a 10% sodium thiosulfate solution to remove any unreacted iodine. Subsequently, it is washed with a 5% NaOH solution, a 5% NaHCO₃ solution, and a saturated NaCl solution. The organic phase is then separated.
- Purification: The solvent is evaporated, and the crude product is purified by distillation under reduced pressure to yield **1-iodoheptane**.^[8]

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **1-iodoheptane**.

Applications in Research and Development

1-iodoheptane serves as a versatile reagent in organic synthesis. One notable application is in the functionalization of symmetrical star-shaped molecules with carborane clusters.^{[2][9]} Its

utility stems from the reactivity of the carbon-iodine bond, which allows for the facile introduction of the heptyl group into various molecular scaffolds. In the context of drug development, haloalkanes like **1-iodoheptane** are fundamental building blocks for the synthesis of more complex pharmaceutical intermediates and active pharmaceutical ingredients.

Metabolically, **1-iodoheptane** is known to have human metabolites, including heptyl-glutathione.^[10]

Safety Information

1-iodoheptane is considered a hazardous substance and should be handled with appropriate safety precautions.^[11] It is irritating to the eyes, skin, and respiratory system.^{[10][11]} Ingestion may be harmful.^[11] It is a combustible liquid and may emit poisonous and corrosive fumes upon combustion.^{[7][11]}

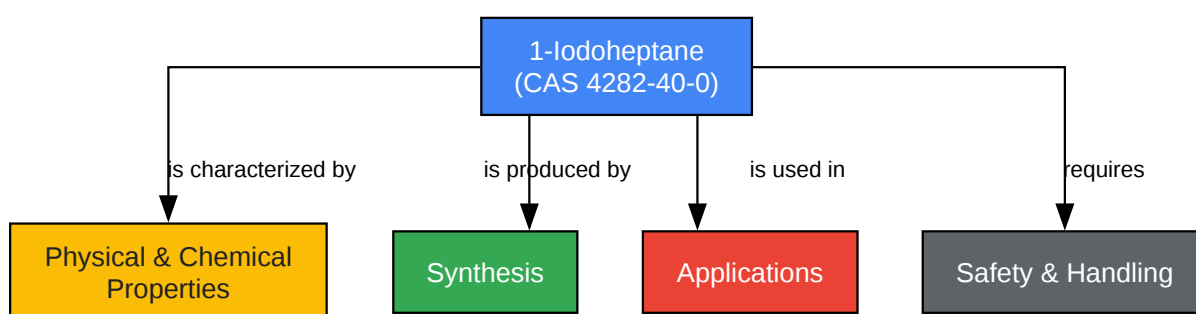
Hazard and Precautionary Statements

GHS Classification	Hazard Statements	Precautionary Statements
Skin Irritation (Category 2) ^{[10][12]}	H315: Causes skin irritation ^[10]	P264: Wash skin thoroughly after handling ^[13]
Eye Irritation (Category 2) ^{[10][12]}	H319: Causes serious eye irritation ^[10]	P280: Wear protective gloves/protective clothing/eye protection/face protection ^[13]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation ^{[10][12]}	H335: May cause respiratory irritation ^{[10][12]}	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing ^[13]
Combustible Liquid ^[13]	H227: Combustible liquid ^[13]	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking ^[13]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably under a fume hood.[11] Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves (neoprene is recommended), eye protection, and a lab coat.[11]
- Storage: Store in a cool, dry, and well-ventilated place away from direct light and incompatible materials such as strong oxidizing agents and strong bases.[7][14] The product may discolor on exposure to light or if stored for long periods.[2][7] Some commercial preparations are stabilized with copper chips.[1]

Logical Relationship Diagram



[Click to download full resolution via product page](#)

Caption: Core aspects of **1-Iodoheptane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CAS 4282-40-0: 1-Iodoheptane | CymitQuimica [cymitquimica.com]
2. 1-Iodoheptane | 4282-40-0 [chemicalbook.com]
3. Infinium Pharmachem Limited [infiniumpharmachem.com]
4. chembk.com [chembk.com]

- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. 1-Iodoheptane, 98% 4282-40-0 India [ottokemi.com]
- 7. 1-Iodoheptane(4282-40-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. scbt.com [scbt.com]
- 10. 1-Iodoheptane | C7H15I | CID 20274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. sodiumiodide.net [sodiumiodide.net]
- 13. chemicalbook.com [chemicalbook.com]
- 14. 4282-40-0|1-Iodoheptane|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [1-Iodoheptane CAS number 4282-40-0 specifications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294452#1-iodoheptane-cas-number-4282-40-0-specifications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com